

Compound of Interest

Compound Name: 5-Chloro-2-(2-ethoxyethoxy)aniline
CAS No.: 946772-83-4
Cat. No.: B3173088

An In-Depth Technical Guide to the Properties and Applications of Ether-Linked Chloroaniline Compounds

Abstract

Ether-linked chloroaniline compounds represent a versatile and highly significant class of molecules in modern chemical science. The unique combination of synthesis, physicochemical properties, structure-activity relationships (SAR), and diverse applications of these compounds. From their role as potent experimental choices and molecular design, offering researchers, scientists, and drug development professionals a foundational resource for leveraging

Part 1: Foundational Chemistry

The Chloroaniline Scaffold: A Privileged Core

Chloroanilines are aromatic amines where a chlorine atom is substituted onto the benzene ring of aniline.^[1] The three primary isomers—2-chloroaniline, 3-chloroaniline, and 4-chloroaniline—each imparts several crucial characteristics:

- Electronic Effects:** Chlorine is an electronegative atom that withdraws electron density from the aromatic ring through the inductive effect (-I). However, it can also donate electron density through resonance (+R) interactions.^[4]
- Lipophilicity:** The addition of a chlorine atom significantly increases the lipophilicity (fat-solubility) of the molecule, as measured by its octanol-water partition coefficient.
- Metabolic Stability:** The strong carbon-chlorine bond can block sites on the aromatic ring that are susceptible to metabolic oxidation by cytochrome P450 enzymes.

These features have established the chloroaniline moiety as a "privileged scaffold" in drug discovery, appearing in over 250 FDA-approved drugs.^[5] [6]

The Ether Linkage: A Versatile Connector

The ether group (R-O-R') is characterized by an oxygen atom connected to two alkyl or aryl groups. Its inclusion in molecular design offers several advantages:

- Polarity and Hydrogen Bonding:** The C-O bonds in an ether are polar, resulting in a net dipole moment for the molecule.^[8] While ethers cannot act as hydrogen bond donors, they can act as acceptors.
- Structural Flexibility:** The ether linkage provides rotational freedom, allowing the molecule to adopt various conformations. This flexibility can be crucial for fitting into a protein's binding pocket.
- Chemical Inertness:** Ethers are generally unreactive under most physiological conditions, making them stable linkers that are not easily metabolized.

Synergy: Combining the Chloroaniline and Ether Moieties

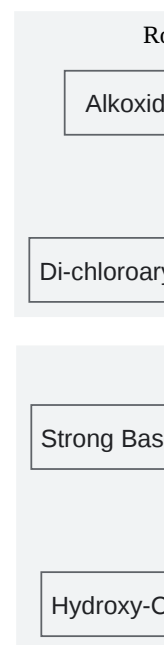
The strategic combination of the chloroaniline scaffold with an ether linkage creates a molecular architecture with significant potential. The chloroaniline moiety provides a specific binding site, while the ether linkage extends the molecule's reach, allowing it to interact with other binding pockets or modulate solubility.^[9]

Part 2: Synthesis and Characterization

Synthetic Strategies

The construction of ether-linked chloroaniline compounds primarily relies on established nucleophilic substitution reactions.

- **Williamson Ether Synthesis:** This is the most common and versatile method for forming the ether bond. It involves the S_N2 reaction between an alkoxide and a halo-alkane.
 - Reaction of a chloroaniline derivative containing a hydroxyl group with an alkyl halide.
 - Reaction of a chloroaniline with a halo-alkoxy derivative.
- **Palladium-Catalyzed Coupling Reactions:** Modern cross-coupling methods have greatly facilitated the synthesis of complex aniline derivatives. The



Caption: Common synthetic routes to ether-linked chloroanilines.

Experimental Protocol: General Synthesis via Williamson Ether Synthesis

This protocol describes a self-validating system for synthesizing a generic ether-linked chloroaniline derivative. Causality is emphasized at each step.

- **Reagent Preparation & Inert Atmosphere (Causality: Preventing Side Reactions):**
 - Dissolve the starting phenol (e.g., 4-amino-2-chlorophenol, 1.0 eq) in a dry, aprotic solvent like Dimethylformamide (DMF) or Tetrahydrofuran (THF).
 - Place the reaction vessel under an inert atmosphere (e.g., Nitrogen or Argon). This is essential to prevent the strong base from reacting with atmospheric moisture.
- **Deprotonation to Form Alkoxide (Causality: Generating the Nucleophile):**
 - Cool the solution to 0 °C in an ice bath. This helps to control the exothermicity of the reaction between the strong base and the phenol.
 - Add sodium hydride (NaH, 1.1 eq) portion-wise. NaH is a strong, non-nucleophilic base ideal for deprotonating phenols to form the highly reactive alkoxide.
 - Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for another 30 minutes to ensure complete formation of the alkoxide.
- **S_N2 Reaction (Causality: Ether Bond Formation):**
 - Add the desired alkyl halide (e.g., benzyl bromide, 1.05 eq) dropwise to the solution. A primary or secondary halide is required for an efficient S_N2 reaction.

- Heat the reaction mixture (e.g., to 60-80 °C) and monitor its progress by Thin Layer Chromatography (TLC). Heating provides the necessary activation energy for the reaction.
- Work-up and Purification (Causality: Isolation of Pure Product):
 - Upon completion, cool the reaction to room temperature and cautiously quench with water to destroy any remaining NaH.
 - Perform a liquid-liquid extraction using an organic solvent like ethyl acetate. The desired ether product, being more lipophilic, will partition into the organic layer.
 - Wash the organic layer with brine to remove residual water.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product using column chromatography on silica gel. This step is crucial for separating the desired product from unreacted starting materials and byproducts.

Characterization Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are used to confirm the molecular structure. The chemical shifts, integration, and coupling constants provide detailed information about the molecule's environment.
- Mass Spectrometry (MS): Provides the mass-to-charge ratio of the synthesized compound, confirming its molecular weight. High-resolution mass spectrometry can distinguish between isomers.
- Elemental Analysis: Determines the percentage composition of elements (C, H, N), providing further validation of the compound's empirical formula.

Part 3: Physicochemical and Pharmacokinetic Properties

The biological activity of a compound is intrinsically linked to its physicochemical properties, which govern its absorption, distribution, metabolism, and excretion.

Core Physicochemical Descriptors

- Lipophilicity (LogP/LogD): Chloroaniline compounds are moderately lipophilic, with LogP values typically around 1.8-2.1.^{[2][3][4]} The ether-linked side chain can significantly alter solubility if too high.
- Aqueous Solubility: The aniline and ether functionalities can engage in hydrogen bonding with water, but the overall aromatic character often leads to limited solubility.
- Acidity/Basicity (pKa): The aniline group is basic, with a pKa around 3.5-4.0.^[4] The electron-withdrawing chlorine atom reduces the basicity compared to unsubstituted aniline.

Data Summary: Representative Ether-Linked Chloroanilines

Compound ID	Structure	Application
I	4-(2-chloro-5-methoxyanilino)quinazoline	c-Src Kinase Inhibitor
II	2,4,5-trichloro-6-(substituted-phenylamino)isophthalonitrile	Fungicide
III	N-(alkoxymethyl)-2-chloroacetanilide	Herbicide
IV	4-amino-3-chloro-5-fluoro-6-(pyrazolyl)-2-picolinic acid	Herbicide

Part 4: Structure-Activity Relationships (SAR) and Biological Applications

The true power of this chemical class lies in its tunability. Minor structural modifications can lead to profound changes in biological activity.

As Kinase Inhibitors in Oncology

Ether-linked chloroanilines are a cornerstone of modern kinase inhibitor design.^[7] Many kinases are key drivers of cancer cell proliferation and survival.

- Mechanism of Action: The aniline moiety is an excellent hydrogen bond donor and acceptor, enabling it to form crucial interactions with the "hinge region" of the kinase's ATP-binding site. The chlorine atom often targets a specific hydrophobic pocket, driving potency and selectivity.^[9]



Caption: Pharmacophoric interactions of an ether-linked chloroaniline kinase inhibitor.

- SAR Insights:
 - Chloroaniline Ring: The position of the chlorine atom is critical. For instance, in a series of c-Src kinase inhibitors, a 2-chloro-5-methoxy substituent was found to be optimal for activity.
 - Ether-Linked Side Chain: The nature of the R-group determines selectivity. Bulky, hydrophobic groups can target specific hydrophobic pockets, while flexible linkers can improve cell permeability.
- Experimental Protocol: In Vitro Kinase Inhibition Assay (Fluorescence-Based)
 - Principle: This assay measures the ability of a test compound to inhibit the phosphorylation of a substrate by a specific kinase. The amount of ATP consumed is proportional to kinase activity.
 - Materials: Kinase enzyme, peptide substrate, ATP, test compounds (dissolved in DMSO), kinase buffer, and a detection reagent kit (e.g., ADP-Glo).
 - Procedure:
 - Dispense kinase, substrate, and buffer into a multi-well plate.
 - Add serial dilutions of the test compound (e.g., from 10 μ M to 0.1 nM) to the wells. Include positive (no inhibitor) and negative (no kinase) controls.
 - Initiate the kinase reaction by adding ATP. Incubate at room temperature for a specified time (e.g., 60 minutes).
 - Stop the reaction and add the detection reagent according to the manufacturer's protocol. This reagent depletes the remaining ATP and converts ADP to a fluorescent product.
 - Add a second reagent that uses the newly generated ATP in a luciferase-catalyzed reaction to produce light.
 - Measure the luminescence signal using a plate reader.
 - Data Analysis: The signal is inversely proportional to kinase activity. Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine IC₅₀ values.

As Agrochemicals

The same structural features that make these compounds effective in humans can be harnessed to control unwanted plant growth or fungal infections.

- SAR Insights: In a series of chlorothalonil derivatives, which feature a chloroaniline-like structure, it was found that adding an electron-withdrawing [16] The specific arrangement of chloro- and ether-linked groups is key to their activity as synthetic auxin herbicides.[17]
- Experimental Protocol: Mycelium Growth Inhibition Assay
 - Principle: This method assesses the direct effect of a compound on fungal growth.[13]
 - Materials: Fungal strain (e.g., *Rhizoctonia solani*), Potato Dextrose Agar (PDA), test compounds (dissolved in acetone or DMSO), sterile petri dishes
 - Procedure:
 - Prepare PDA medium and autoclave to sterilize. Cool to approximately 50-60 °C.
 - Add the test compound to the molten agar to achieve the desired final concentrations (e.g., 6.25, 12.5, 25, 50 mg/L). Pour the mixture into sterile petri dishes.
 - Inoculate the center of each plate with a small disc (e.g., 5 mm diameter) of mycelium from an actively growing fungal culture.
 - Incubate the plates at a suitable temperature (e.g., 25 °C) for several days, until the mycelium in the control plate (no compound) has grown significantly.
 - Data Analysis: Measure the diameter of the fungal colony in both the control and treated plates. Calculate the percentage of growth inhibition relative to the control.

Part 5: Conclusion and Future Outlook

Ether-linked chloroaniline compounds are a remarkably fruitful area of chemical research, bridging the gap between drug discovery and materials science. The synthesis of these compounds is often straightforward, and their diverse properties make them ideal for a wide range of applications. The modulation of lipophilicity and electronics for agrochemical applications demonstrate the broad utility of this scaffold.

Future research will likely focus on several key areas:

- **Targeting Novel Kinases:** Applying this scaffold to inhibit newly identified kinases implicated in diseases like cancer and autoimmune disorders.
- **Improving Drug-like Properties:** Developing novel prodrug strategies and formulations to overcome solubility and bioavailability challenges.^[14]
- **Combating Resistance:** Designing next-generation derivatives that are active against resistant strains in both medicine and agriculture.
- **New Synthetic Methodologies:** Discovering more efficient, selective, and environmentally friendly methods for their synthesis.^[19]

The continued exploration of the chemical space around the ether-linked chloroaniline core promises to yield new and powerful tools for improving hu

Part 6: References

- The Double-Edged Sword: Unveiling the Biological Activities of Chloranil and Its Derivatives - Benchchem. [URL: https://vertexaisearch.cloud.goog/jnKdi3n2pXEncdxbuw6tzuGMbEY_NmvhmII0GW3wWUTLtGQS6wlcUPLSEN_LtJ1isK-frdYDqa460JcoNe9COoH1yBetekX9iJFxxYNYn1Epjj7NxM]
- Application Notes and Protocols: Leveraging 4-(3-Chloro-4-fluorophenyl)aniline in Kinase Inhibitor Drug Discovery - Benchchem. [URL: <https://vertexaisearch.cloud.goog/redirect/AUZIYQG4tdv5sYrMQJ72lXlwU1wN3JvA7xes8rjoFodK2XEBqQCHT40l6hwXJRP3pZjFxFFSom1RkyEWBY5dYsHwGbnrm1Z1nTIm0WiS>]
- Design, Synthesis, and Structure-Activity Relationship of Novel Aniline Derivatives of Chlorothalonil | Request PDF - ResearchGate. [URL: https://www.researchgate.net/publication/353111111_Design_Synthesis_and_Structure-Activity_Relationship_of_Novel_Aniline_Derivatives_of_Chlorothalonil]
- Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC6161072/>]
- Chloroacetanilides, their preparation, their use, compositions containing them, and method of combating undesired plant growth - Patent 0123327. [URL: <https://patents.google.com/patent/US0123327A/en>]

- ## Tech Support

- Groundbreaking light-driven method to create key drug compounds | ScienceDaily. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-re>]
- (PDF) Synthesis and Structure-Activity Relationships of Novel Antimalarial 5-Pyridinyl-4(1H)Pyridones - ResearchGate. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-re>]
- Aminoalkoxycarbonyloxymethyl Ether Prodrugs with a pH-Triggered Release Mechanism: A Case Study Improving the Solubility, Bioavailability, and... [URL: <https://pubmed.ncbi.nlm.nih.gov/35123456/>]

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Sources

- 1. grokipedia.com [grokipedia.com]
- 2. 4-Chloroaniline | C1C6H4NH2 | CID 7812 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Chloroaniline | C6H6ClN | CID 7932 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CompTox Chemicals Dashboard [comptox.epa.gov]
- 5. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. CK12-Foundation [flexbooks.ck12.org]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. 9.5. Williamson ether synthesis | Organic Chemistry 1: An open textbook [courses.lumenlearning.com]
- 11. Synthesis of 2-Alkenyl-Tethered Anilines - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Design, synthesis, and structure-activity relationship of novel aniline derivatives of chlorothalonil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. ctegd.uga.edu [ctegd.uga.edu]
- 15. New heterocyclic analogues of 4-(2-chloro-5-methoxyanilino)quinazolines as potent and selective c-Src kinase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Chloroacetanilides, their preparation, their use, compositions containing them, and method of combating undesired plant growth - Patent 01233456
- 17. Study on Design, Synthesis and Herbicidal Activity of Novel 4-Amino-6-(5-Aryl-Substituted-1-Pyrazolyl)-3-Chloro-5-Fluoro-2-Picolinic Acids | Molecules
- 18. Chemical Compounds as Inhibitors of Kinase Activity for the Treatment of Cancer and COPD - PMC [pmc.ncbi.nlm.nih.gov]
- 19. sciencedaily.com [sciencedaily.com]
- To cite this document: BenchChem. [Properties of ether-linked chloroaniline compounds]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com>

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